Application Note: Solid Phase Extraction Methods for PFMOPrA Analysis

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Compound of Interest		
Compound Name:	*Perfluoro-3-methoxypropanoic acid*	
Cat. No.:	*B1295024*	*Get Quote*

Introduction

2,3,3,3-tetrafluoro-2-(heptafluoropropoxy)propanoic acid (PFMOPrA), a key compound in the GenX chemical family, is a short-chain per- and polyfluoroalkyl substance (PFAS) utilized as a replacement for longer-chain PFAS like PFOA. Its presence in environmental and biological matrices necessitates robust and reliable analytical methods for detection and quantification. Solid Phase Extraction (SPE) is a critical sample preparation technique for the analysis of PFMOPrA, enabling concentration of the analyte and removal of matrix interferences prior to instrumental analysis, typically by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This application note provides detailed protocols for the extraction of PFMOPrA from aqueous samples using Weak Anion Exchange (WAX) SPE cartridges, along with performance data and workflow diagrams.

Principle of Weak Anion Exchange (WAX) SPE for PFMOPrA

PFMOPrA is an acidic compound that is ionized at neutral pH. WAX SPE sorbents typically contain a positively charged functional group that retains the negatively charged PFMOPrA through ionic interactions. The retention can be modulated by adjusting the pH of the sample and wash solutions. Elution is achieved by using a solvent that disrupts the ionic interaction, often by increasing the pH to neutralize the charge on the sorbent or the analyte.

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Quantitative Data Summary

The following table summarizes the quantitative performance data for the extraction of PFMOPrA using Weak Anion Exchange (WAX) Solid Phase Extraction methods, primarily based on protocols aligned with US EPA Method 533.

Parameter	Value	Matrix	SPE Sorbent	Notes
Average Recovery	98.1% (average for 25 PFAS including PFMOPrA)	Drinking Water	Agilent Bond Elut PFAS WAX	This is an average recovery for a suite of 25 PFAS compounds.[1]
Recovery Range	80% - 100%	Drinking Water	Waters Oasis WAX	At a spiking level of 2 ng/L.[2]
Recovery Range	90% - 103%	Drinking Water	Waters Oasis WAX	At a spiking level of 12 ng/L.[2]
Method Reporting Limit (MRL)	2 ng/L	Drinking Water	Agilent Bond Elut PFAS WAX	Statistically verified MRL.[3]

Experimental Protocols

This section details the methodologies for the solid phase extraction of PFMOPrA from water samples using Weak Anion Exchange (WAX) cartridges. The protocol is based on the principles outlined in US EPA Method 533.

Materials and Reagents

- SPE Cartridge: Weak Anion Exchange (WAX) SPE cartridge (e.g., Agilent Bond Elut PFAS WAX, 500 mg, 6 mL or Waters Oasis WAX for PFAS Analysis, 500 mg, 6 mL)
- Methanol (MeOH), HPLC grade or higher
- Ammonium hydroxide (NH_4OH), high purity

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- Reagent Water, PFAS-free
- Sample Collection Bottles: Polypropylene (PP)
- Vacuum Manifold for SPE
- Nitrogen Evaporation System
- Autosampler Vials: Polypropylene (PP)

Protocol 1: SPE of PFMOPrA from Drinking Water

This protocol is adapted from methodologies similar to US EPA Method 533.

1. Sample Preparation:

- Collect water samples in polypropylene bottles.
- For a 250 mL sample, no initial pH adjustment is typically required if the sample pH is within a neutral range.

2. SPE Cartridge Conditioning:

- Place the WAX SPE cartridge on a vacuum manifold.
- Condition the cartridge by passing the following solvents:
  - 15 mL of 1% ammonium hydroxide in methanol
  - 15 mL of methanol
  - 15 mL of reagent water
- Ensure the cartridge does not go dry between the conditioning steps.

3. Sample Loading:

- Load the 250 mL water sample onto the conditioned SPE cartridge at a flow rate of approximately 5-10 mL/min.

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- After the entire sample has passed through, dry the cartridge under vacuum for 5-10 minutes.

4. Cartridge Washing:

- Wash the cartridge with 15 mL of reagent water to remove any remaining salts or polar interferences.
- Dry the cartridge thoroughly under vacuum for at least 10 minutes.

5. Elution:

- Elute the retained PFMOPrA from the cartridge with two aliquots of 4 mL of 1% ammonium hydroxide in methanol.
- Collect the eluate in a clean polypropylene tube.

6. Extract Concentration and Reconstitution:

- Concentrate the eluate to near dryness under a gentle stream of nitrogen at 40-50°C.
- Reconstitute the dried extract in 1 mL of a suitable solvent (e.g., 80:20 methanol:water) for LC-MS/MS analysis.
- Vortex the reconstituted sample and transfer it to a polypropylene autosampler vial.

Visualizations

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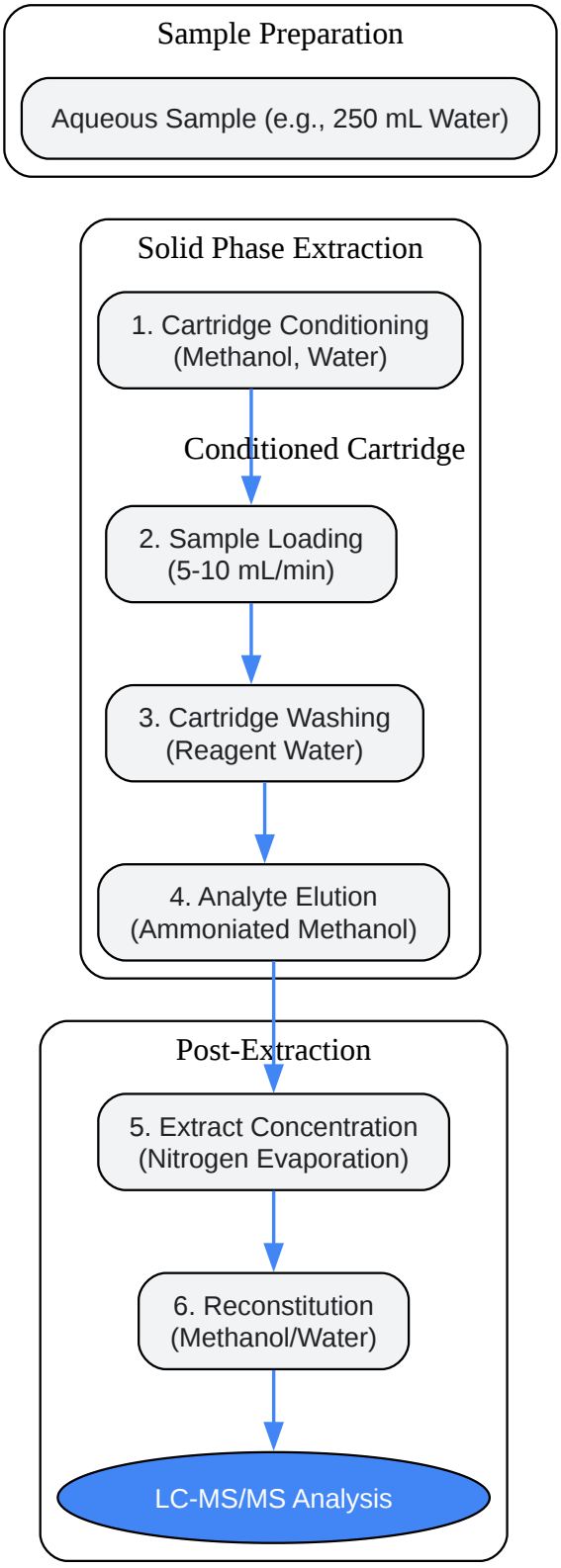

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Caption: General workflow for the Solid Phase Extraction of PFMOPrA.

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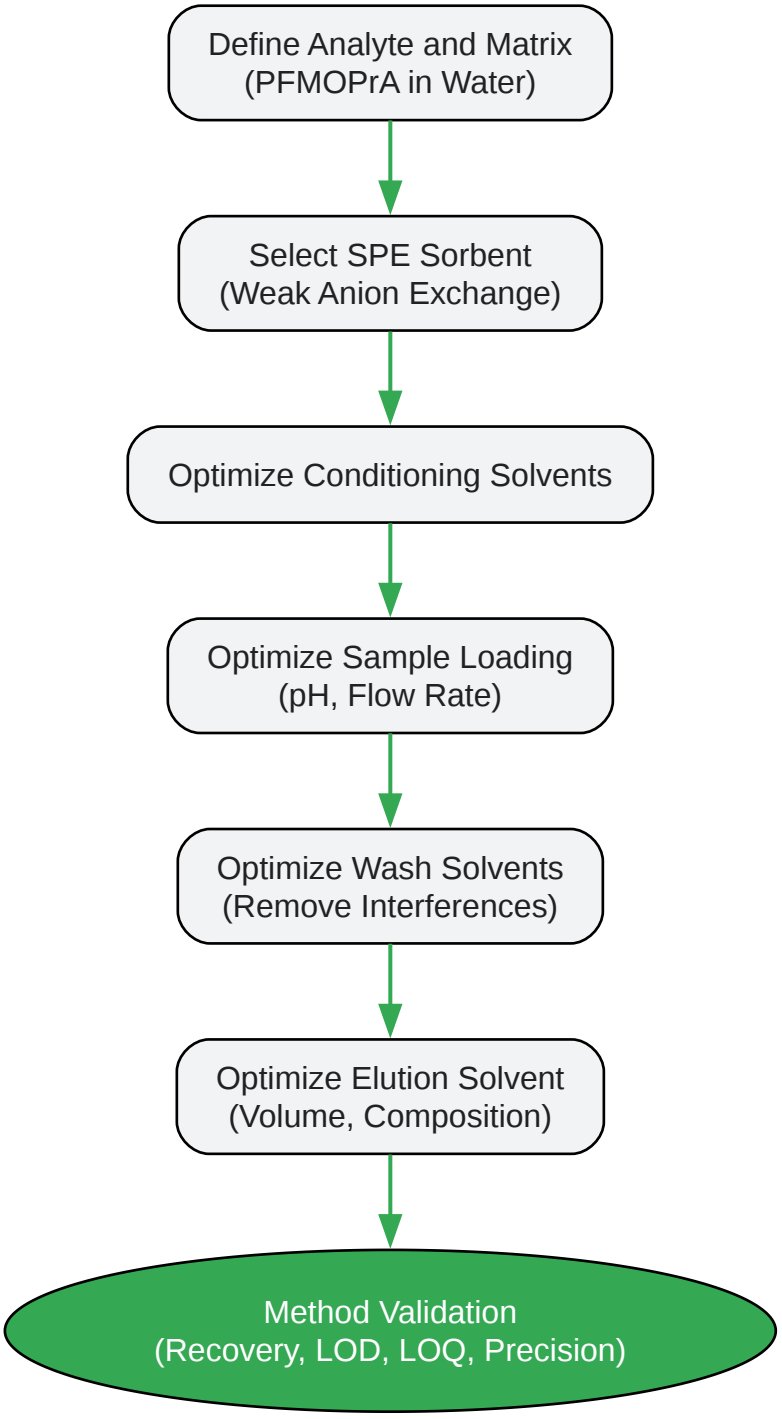

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Caption: Logical workflow for SPE method development for PFMOPrA.

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